

Preparation of Anhydrous Sodium Metaborate from its Tetrahydrate: A Technical Guide

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Compound of Interest

Compound Name: *Sodium metaborate tetrahydrate*

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This technical guide provides a comprehensive overview of the preparation of anhydrous sodium metaborate (NaBO_2) from **sodium metaborate tetrahydrate** ($\text{NaBO}_2 \cdot 4\text{H}_2\text{O}$). The document details the thermal dehydration process, including key transition temperatures, and presents a standardized experimental protocol. This information is critical for applications requiring the anhydrous form, such as in the synthesis of borosilicate glasses, as a component in certain herbicides, and in various industrial processes where water content is a critical parameter.^[1]

Thermal Dehydration Profile

The conversion of **sodium metaborate tetrahydrate** to its anhydrous form is a multi-step process involving the sequential removal of water molecules upon heating. The tetrahydrate first transitions to a dihydrate, then to intermediate hydrates, and finally to the anhydrous salt. The precise temperatures for these transitions can vary slightly depending on factors such as heating rate and atmospheric conditions.

Sodium metaborate exists in several hydrated forms, with the most common being the tetrahydrate ($\text{NaBO}_2 \cdot 4\text{H}_2\text{O}$) and the dihydrate ($\text{NaBO}_2 \cdot 2\text{H}_2\text{O}$).^[2] The thermal decomposition of these hydrates is a stepwise process that ultimately yields anhydrous sodium metaborate.^[2]

The dehydration process can be summarized by the following transitions:

- Tetrahydrate to Dihydrate: **Sodium metaborate tetrahydrate** begins to lose water at approximately 53.5°C (128°F).[3] The stable dihydrate form exists in the temperature range of 53.6°C to 105°C.
- Dihydrate to Hemihydrate/Intermediate Hydrates: Upon further heating, the dihydrate begins to lose water around 90°C (194°F).[3] A hemihydrate ($\text{NaBO}_2 \cdot 0.5\text{H}_2\text{O}$) is reported to form from 105°C up to the boiling point. More detailed studies on the dihydrate show the formation of an intermediate 1/3 hydrate ($\text{Na}_3[\text{B}_3\text{O}_5(\text{OH})_2]$) between 83°C and 155°C.[2][4][5]
- Formation of Anhydrous Sodium Metaborate: The final loss of water to form anhydrous sodium metaborate (NaBO_2) occurs at higher temperatures. Studies indicate this final dehydration step takes place between 249°C and 280°C.[2][4][5] To ensure complete conversion to the anhydrous form, heating at temperatures above 350°C is recommended.[5] The anhydrous salt fuses into a clear glass at 966°C (1770°F).[3][6]

Quantitative Data Summary

The following tables summarize the key quantitative data associated with the thermal dehydration of **sodium metaborate tetrahydrate**.

Table 1: Physical and Chemical Properties of Sodium Metaborate Hydrates

Property	Sodium Metaborate Tetrahydrate ($\text{NaBO}_2 \cdot 4\text{H}_2\text{O}$)	Sodium Metaborate Dihydrate ($\text{NaBO}_2 \cdot 2\text{H}_2\text{O}$)	Anhydrous Sodium Metaborate (NaBO_2)
Molar Mass (g/mol)	137.86[7]	101.83[6]	65.80[7]
Appearance	White crystalline granules[3]	White crystalline granules[3]	White, odorless crystalline solid[7]
Specific Gravity	1.74[3][6]	1.90[3][6]	2.464[8]
Water of Crystallization (%)	52.26[6]	35.39[6]	0
Anhydrous Equivalent (%)	47.73[6]	64.62[6]	100

Table 2: Key Dehydration Temperatures

Dehydration Step	Onset Temperature	Temperature Range	Final Product
Tetrahydrate → Dihydrate	~53.5°C (128°F)[3]	53.6°C - 105°C	NaBO ₂ ·2H ₂ O
Dihydrate → Intermediate Hydrates	~90°C (194°F)[3]	83°C - 155°C[2][4][5]	NaBO ₂ ·0.5H ₂ O / Na ₃ [B ₃ O ₅ (OH) ₂]
Intermediate Hydrates → Anhydrous	>155°C	249°C - 280°C[2][4][5] (complete dehydration >350°C[5])	NaBO ₂
Fusion of Anhydrous Salt	966°C (1770°F)[3][6]	N/A	Molten NaBO ₂

Experimental Protocol

This protocol describes a method for the preparation of anhydrous sodium metaborate from **sodium metaborate tetrahydrate** by controlled thermal dehydration in a laboratory setting.

Materials:

- **Sodium Metaborate Tetrahydrate** (NaBO₂·4H₂O)
- High-temperature crucible (e.g., porcelain or alumina)
- Muffle furnace with programmable temperature control
- Dessicator with a suitable desiccant (e.g., anhydrous calcium chloride or silica gel)
- Analytical balance

Procedure:

- Sample Preparation: Accurately weigh a desired amount of **sodium metaborate tetrahydrate** into a pre-weighed, dry high-temperature crucible.

- Initial Dehydration (Formation of Dihydrate): Place the crucible containing the sample into the muffle furnace. Gradually heat the sample from ambient temperature to 110°C at a controlled rate (e.g., 5°C/minute). Hold the temperature at 110°C for 2 hours to ensure the complete conversion of the tetrahydrate to the dihydrate.
- Intermediate Dehydration: Increase the furnace temperature from 110°C to 160°C at a rate of 5°C/minute. Maintain the temperature at 160°C for 2 hours to drive off further water molecules and form the intermediate hydrates.
- Final Dehydration (Formation of Anhydrous Salt): Increase the furnace temperature from 160°C to 400°C at a rate of 10°C/minute. Hold the temperature at 400°C for 4 hours to ensure the complete removal of all water of crystallization and the formation of anhydrous sodium metaborate. A temperature of over 350°C is recommended for complete dehydration.
[\[5\]](#)
- Cooling and Storage: After the heating cycle is complete, turn off the furnace and allow it to cool down to ambient temperature. Once cooled, immediately transfer the crucible containing the anhydrous sodium metaborate to a desiccator to prevent rehydration from atmospheric moisture.
- Verification (Optional): The final product can be weighed to determine the mass loss, which should correspond to the theoretical mass of water in the starting tetrahydrate. Further characterization using techniques such as X-ray diffraction (XRD) or thermogravimetric analysis (TGA) can be performed to confirm the anhydrous state.

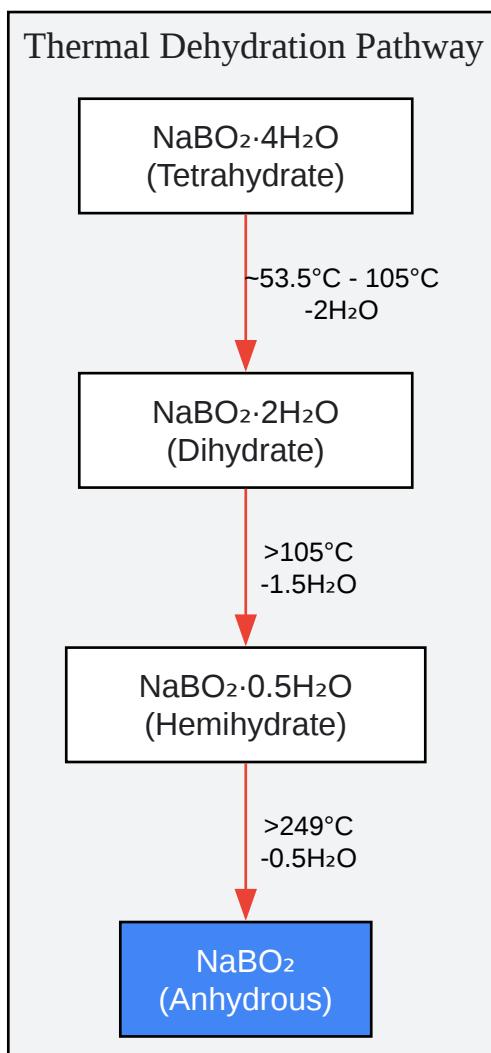
Visualizations

The following diagrams illustrate the logical workflow of the experimental procedure for preparing anhydrous sodium metaborate.



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Caption: Experimental workflow for the preparation of anhydrous sodium metaborate.



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Caption: Stepwise thermal dehydration pathway of **sodium metaborate tetrahydrate**.

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- To cite this document: BenchChem. [Preparation of Anhydrous Sodium Metaborate from its Tetrahydrate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b076319#anhydrous-sodium-metaborate-preparation-from-tetrahydrate>]

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